

physical and chemical properties of 3,5-Dibromo-2-hydroxypyrazine

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Compound of Interest

Compound Name: 3,5-Dibromo-2-hydroxypyrazine

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Technical Guide: 3,5-Dibromo-2-hydroxypyrazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3,5-Dibromo-2-hydroxypyrazine** (CAS No: 21943-15-7). It is a halogenated heterocyclic organic compound that serves as a versatile building block in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds. This document details its physicochemical characteristics, provides an experimental protocol for its synthesis, and explores its potential applications in chemical research.

Physical and Chemical Properties

3,5-Dibromo-2-hydroxypyrazine, also known as 3,5-dibromo-2(1H)-pyrazinone, is an off-white to light yellow crystalline solid at room temperature.^[1] It is sparingly soluble in water and possesses moderate thermal stability and low volatility, which makes it suitable for a variety of synthetic chemical transformations.^[1]

The key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₂ Br ₂ N ₂ O	[2]
Molecular Weight	253.88 g/mol	[2]
Appearance	Light yellow to yellow solid	[2]
Melting Point	174-178°C	[2]
Density (Predicted)	2.53 ± 0.1 g/cm ³	[2]
pKa (Predicted)	8.35 ± 0.60	[2]
CAS Number	21943-15-7	[2][3]
InChI	InChI=1S/C4H2Br2N2O/c5-2-1-7-4(9)3(6)8-2/h1H,(H,7,9)	[4]
SMILES	C1(=O)NC=C(Br)N=C1Br	[2]
Storage	Keep in a dark place, sealed in dry, at room temperature.	[2]

Spectral Data

- ¹H NMR (400 MHz, CDCl₃): δ 7.44 (s, 1H).[2]

Experimental Protocols

Synthesis of 3,5-Dibromo-2-hydroxypyrazine

A common method for the synthesis of **3,5-Dibromo-2-hydroxypyrazine** involves the diazotization of 3,5-dibromopyrazin-2-amine followed by hydrolysis.

Materials:

- 3,5-dibromopyrazin-2-amine (30 g, 0.12 mol)
- Acetic acid (300 mL)
- Sulfuric acid (50 mL)

- Sodium nitrite (16.6 g, 0.24 mol)
- Water
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- To a stirred solution of 3,5-dibromopyrazin-2-amine (30 g, 0.12 mol) in acetic acid (300 mL), add sulfuric acid (50 mL) dropwise at a temperature of 15-25 °C.[2]
- Cool the resulting solution to 10-15°C.[2]
- Prepare a solution of sodium nitrite (16.6 g, 0.24 mol) in water (100 mL).[2]
- Add the sodium nitrite solution dropwise to the reaction mixture over a period of 1.5 hours, maintaining the temperature between 10-15°C.[2]
- After the addition is complete, continue to stir the reaction mixture at 10-15 °C for 1 hour.[2]
- Pour the reaction mixture into water (3 L) and extract with ethyl acetate (3 x 1 L).[2]
- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution (3 x 1 L) and brine (1 L).[2]
- Dry the organic layer with anhydrous sodium sulfate and concentrate under reduced pressure.[2]
- The resulting product is **3,5-dibromo-2-hydroxypyrazine** as a yellow solid (yield: 24 g, 79.4%).[2]

Chemical Reactivity and Applications

3,5-Dibromo-2-hydroxypyrazine is primarily utilized as an intermediate in the synthesis of more complex molecules. Its pyrazine core is a structural motif found in various biologically active compounds. Pyrazin-2(1H)-one derivatives have been reported to exhibit a range of biological activities, including antibacterial, antifungal, and anticancer properties.[5]

The bromine atoms on the pyrazine ring are good leaving groups, making the compound susceptible to nucleophilic substitution reactions.[2] This reactivity allows for the introduction of various functional groups, making it a valuable precursor in drug discovery and development. It has been noted for its use in SRN1 (radical-nucleophilic aromatic substitution) mechanisms in heteroaromatic nucleophilic substitution.[2]

While direct modulation of specific signaling pathways by **3,5-Dibromo-2-hydroxypyrazine** is not extensively documented, its role as a versatile building block allows for the synthesis of novel compounds that can be screened for a wide array of biological activities.[1]

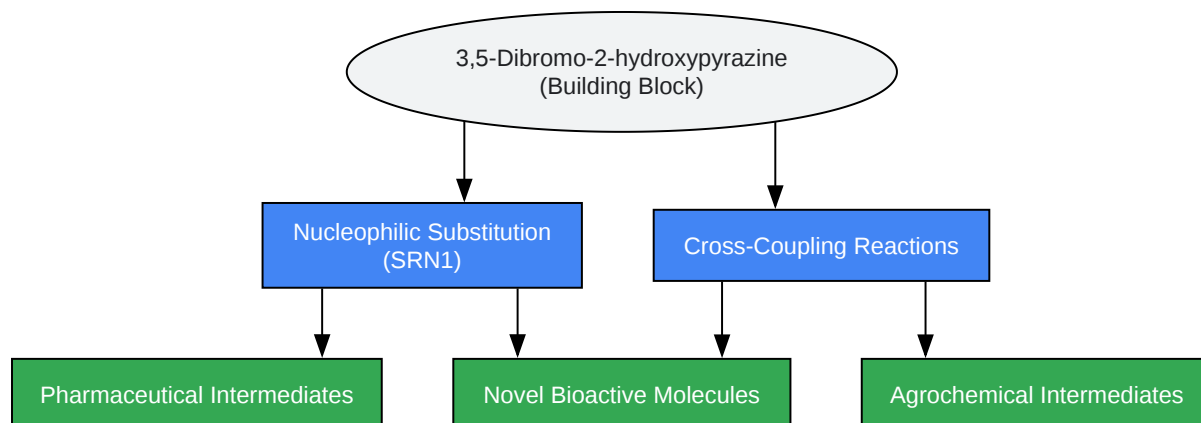
Visualizations

The following diagrams illustrate the synthesis workflow and the role of **3,5-Dibromo-2-hydroxypyrazine** as a synthetic intermediate.



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Caption: Synthesis workflow for **3,5-Dibromo-2-hydroxypyrazine**.



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Caption: Role as a versatile synthetic intermediate.

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